

comprehensive literature review on dixylyl disulphide

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Compound of Interest

Compound Name: Dixylyl disulphide

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Dixylyl Disulfide: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dixylyl disulfide, a class of organosulfur compounds, comprises isomers characterized by a disulfide linkage between two xylyl (dimethylphenyl) groups. The most common isomers are di(2,4-xylyl) disulfide and di(3,5-xylyl) disulfide. While structurally related to more extensively studied aryl disulfides, specific research on the biological activities and therapeutic potential of dixylyl disulfides is limited. This technical guide provides a comprehensive review of the available literature on dixylyl disulfide, focusing on its chemical and physical properties, synthesis, and known applications. Due to the scarcity of direct biological data, this review also incorporates general information on the biological activities and toxicological aspects of aryl disulfides to provide a broader context for future research.

Chemical and Physical Properties

The physicochemical properties of di(2,4-xylyl) disulfide and di(3,5-xylyl) disulfide are summarized in the table below. These properties are essential for understanding their behavior in chemical reactions and biological systems.

Property	di(2,4-xylyl) disulfide	di(3,5-xylyl) disulfide
CAS Number	13616-83-6[1][2]	65151-60-2[3][4]
Molecular Formula	C ₁₆ H ₁₈ S ₂ [1][3]	C ₁₆ H ₁₈ S ₂ [1][3]
Molecular Weight	274.44 g/mol [1]	274.44 g/mol [3][4]
Melting Point	265 °C[1]	Not Available
Boiling Point	365.1 °C at 760 mmHg[1]	385.7 °C at 760 mmHg[4]
Density	1.13 g/cm ³ [1]	1.13 g/cm ³ [4]
Appearance	Light Yellow Oil[1]	Not Available
Solubility	Slightly soluble in Chloroform and Ethyl Acetate[1]	Not Available
Storage Temperature	-20°C, Inert atmosphere[1]	Not Available

Synthesis of Dixylyl Disulfides

The synthesis of dixylyl disulfides typically involves the oxidation of the corresponding xylenethiols. This method is a common and effective way to form symmetrical disulfides.

Experimental Protocol: General Oxidation of Xylenethiol

This protocol describes a general method for the synthesis of dixylyl disulfides from the corresponding xylenethiol precursors.

Materials:

- Xylenethiol (e.g., 2,4-dimethylthiophenol or 3,5-dimethylthiophenol)
- Oxidizing agent (e.g., hydrogen peroxide, iodine, or air)
- Solvent (e.g., ethanol, chloroform, or water)
- Acid or base catalyst (optional, depending on the oxidizing agent)

- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, magnetic stirrer, etc.)
- Purification apparatus (separatory funnel, column chromatography setup)

Procedure:

- **Dissolution:** Dissolve the xylenethiol in a suitable solvent in a round-bottom flask equipped with a magnetic stirrer.
- **Addition of Oxidant:** Slowly add the oxidizing agent to the stirred solution. The reaction may be exothermic, and cooling might be necessary.
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete, quench any remaining oxidizing agent. Extract the product into an organic solvent. Wash the organic layer with water and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by column chromatography or recrystallization to yield the pure dixylyl disulfide.

Biological Activity and Potential Applications

Direct studies on the biological activity of dixylyl disulfides are scarce. However, the broader class of aryl disulfides has been investigated for various biological effects, which may provide insights into the potential activities of dixylyl disulfide.

Aryl disulfides are known to interact with biological systems primarily through thiol-disulfide exchange reactions with cysteine residues in proteins and peptides.^[5] This interaction can modulate protein function and signaling pathways. Some aryl disulfides have been reported to exhibit antibacterial and anticancer properties.^[6] For instance, certain unsymmetrical disulfides have shown inhibitory effects on cancer cell lines and antimicrobial activity against pathogenic bacteria.^[6]

The primary application noted for di(2,4-xylyl) disulfide is as a reactant in the synthesis of vortioxetine, a multimodal antidepressant.[1][7] It also serves as an impurity reference standard in the manufacturing process of vortioxetine hydrobromide.[7]

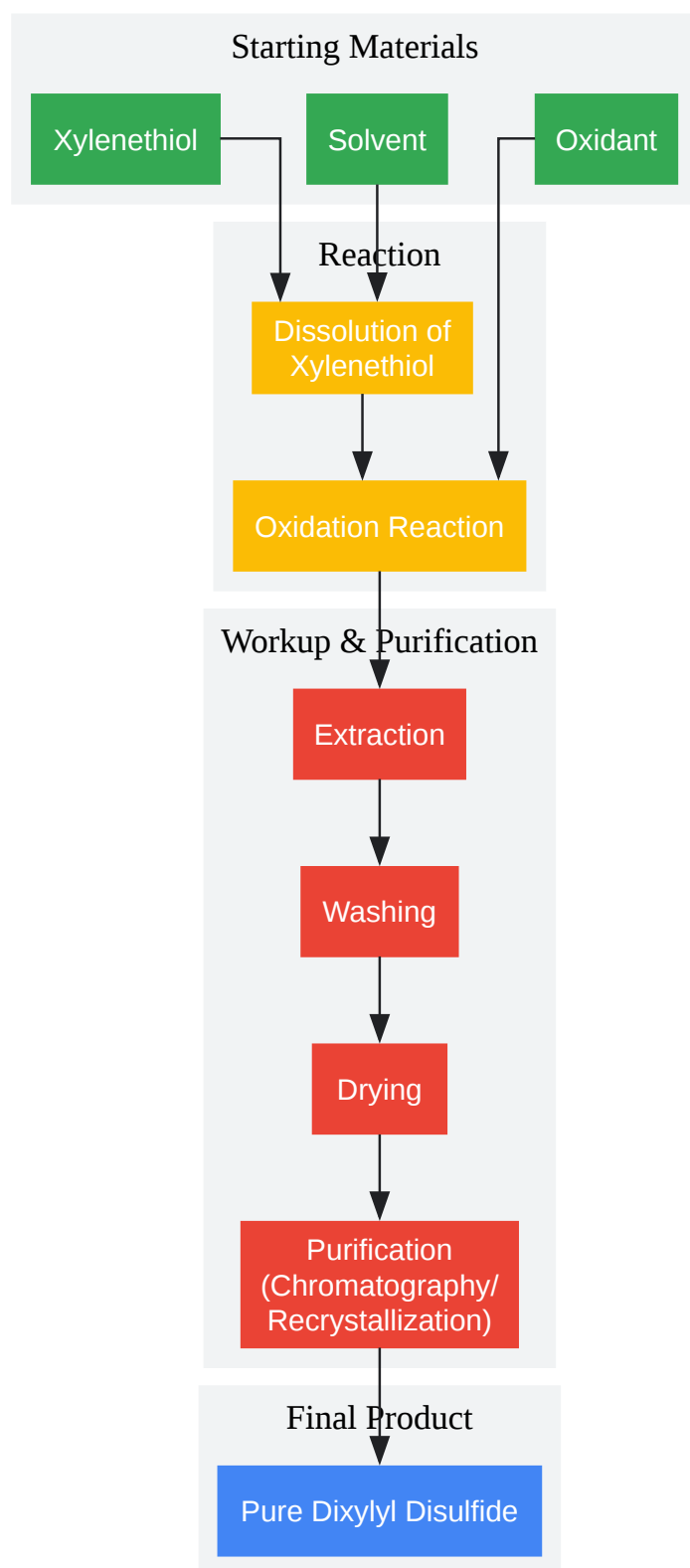
Toxicology and Mechanism of Action of Aryl Disulfides

The toxicity of many thiols and disulfides, including aromatic variants, is believed to involve the generation of free radicals.[8] A proposed toxic mechanism involves the redox cycling between the thiol and its corresponding disulfide.[8] This process can generate thiyl radicals and reactive oxygen species (ROS), which can lead to cellular damage.[8]

Visualizations

Experimental Workflow: Synthesis of Dixylyl Disulfide

The following diagram illustrates a generalized workflow for the synthesis of dixylyl disulfides via the oxidation of xylenethiols.

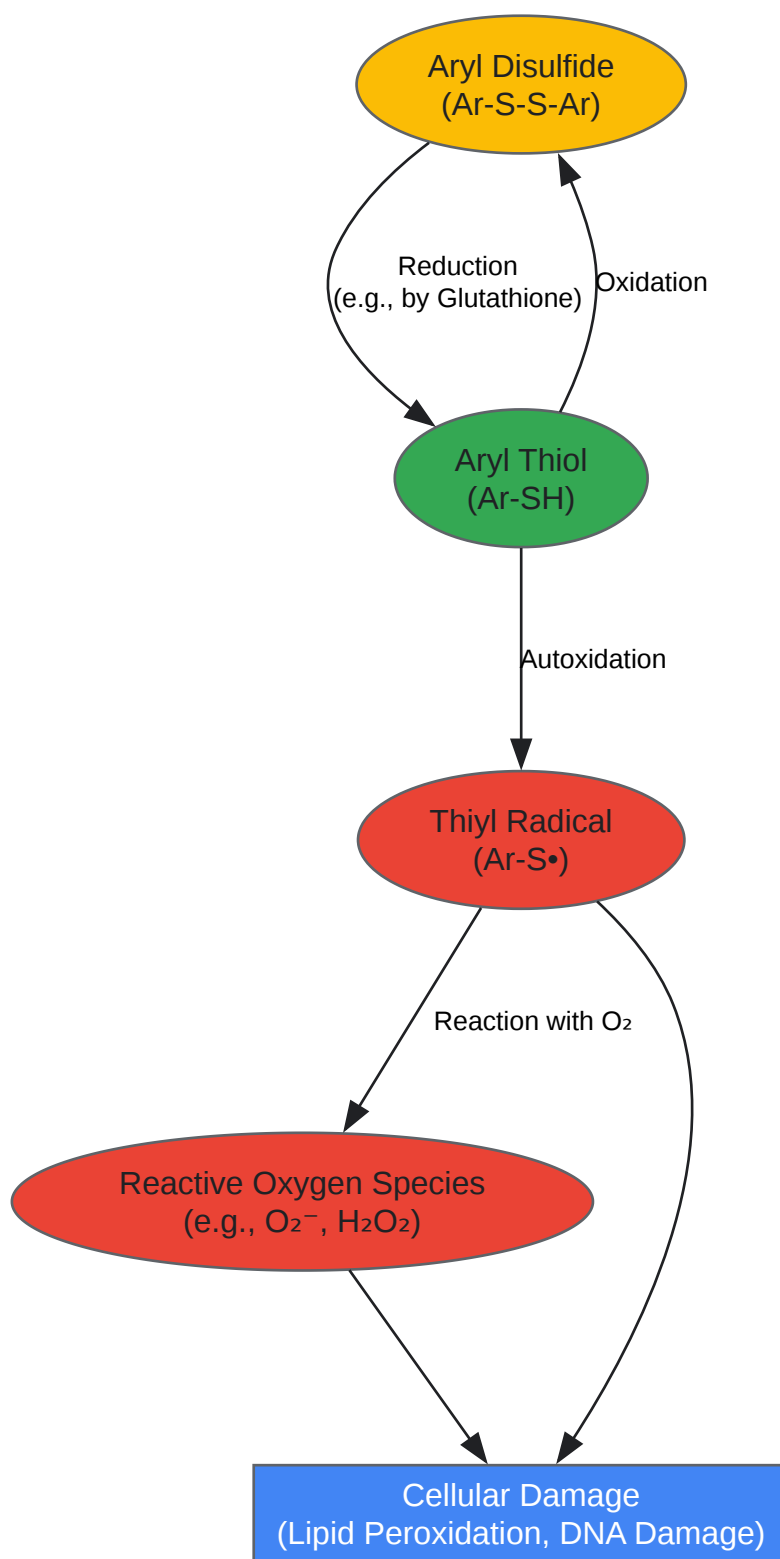


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Caption: Generalized workflow for dixylyl disulfide synthesis.

Signaling Pathway: Proposed Toxicological Mechanism of Aryl Disulfides

This diagram illustrates a potential mechanism for the toxicity of aryl disulfides, involving redox cycling and the generation of reactive species.



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Caption: Proposed redox cycling and toxicity of aryl disulfides.

Conclusion

Dixylyl disulfide represents a class of organosulfur compounds with defined chemical and physical properties but limited documented biological activity. Its primary current application appears to be in synthetic organic chemistry. The general biological activities and toxicological profiles of aryl disulfides suggest that dixylyl disulfides could interact with biological systems, warranting further investigation. This review serves as a foundational guide for researchers and professionals in drug development, highlighting the current knowledge and identifying the significant gaps in the scientific literature that future studies could address.

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